

Reactive Orange 86 for dyeing other cellulosic fibers like viscose.

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Compound of Interest

Compound Name: *Reactive orange 86*

Cat. No.: *B1607117*

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Application Notes for Dyeing Viscose with Reactive Orange 86

Introduction

Reactive Orange 86 is a reactive dye belonging to the azo class of dyes, suitable for dyeing cellulosic fibers such as cotton, linen, and viscose (regenerated cellulose).^[1] Its reactive group forms a covalent bond with the hydroxyl groups of the cellulosic fibers under alkaline conditions.^{[2][3]} This chemical bond results in dyeings with high wet fastness properties, making it a popular choice in the textile industry.^[2] Viscose, being a regenerated cellulosic fiber, has a high affinity for reactive dyes.^[4] However, due to its amorphous structure and lower wet strength compared to cotton, specific considerations in the dyeing process are necessary to achieve optimal results and prevent fiber damage.^[5]

Mechanism of Dyeing

The dyeing of viscose with **Reactive Orange 86** involves three main stages:

- Exhaustion: In a neutral or slightly acidic dyebath containing an electrolyte (like Glauber's salt), the dye is adsorbed onto the fiber surface. The electrolyte helps to overcome the natural repulsion between the anionic dye molecules and the negatively charged surface of the viscose fiber in water.^{[6][7]}

- Fixation: The addition of an alkali (such as soda ash) raises the pH of the dyebath. This activates the hydroxyl groups on the cellulose, which then act as nucleophiles, attacking the reactive group of the dye. This results in the formation of a stable, covalent ether linkage between the dye and the fiber.[3][8]
- Wash-off (Soaping): After fixation, a thorough washing process, often called soaping, is crucial. This step removes any unfixed or hydrolyzed dye from the fiber surface.[9][10] Inadequate washing can lead to poor wash fastness and staining of adjacent fabrics.[9] The soaping process is typically carried out at a high temperature with a detergent to ensure the complete removal of loose dye.[11][12]

A competing reaction during the fixation stage is the hydrolysis of the dye, where the reactive group of the dye reacts with water (hydroxide ions) instead of the fiber.[13][14] This hydrolyzed dye can no longer react with the cellulose but can still be adsorbed by the fiber, leading to reduced fastness if not properly removed during soaping.[8][15]

Experimental Protocols

Exhaust Dyeing Protocol for Viscose Fabric

This protocol is designed for a laboratory-scale exhaust dyeing of viscose fabric with **Reactive Orange 86** to achieve a medium depth of shade.

Materials and Reagents:

- Pre-scoured and bleached viscose fabric
- **Reactive Orange 86**
- Glauber's salt (anhydrous sodium sulfate)
- Soda ash (anhydrous sodium carbonate)
- Acetic acid (glacial)
- Non-ionic detergent
- Deionized water

Equipment:

- Laboratory dyeing machine (e.g., oscillating or rotating type)
- Beakers and graduated cylinders
- Pipettes
- pH meter
- Heating and stirring apparatus
- Balance (accurate to 0.001 g)

Procedure:

- Fabric Preparation:
 - Cut a sample of the pre-treated viscose fabric to a known weight (e.g., 10 g).
 - Thoroughly wet the fabric sample in deionized water.
- Dye Bath Preparation:
 - Set the liquor ratio (the ratio of the volume of the dyebath to the weight of the fabric) to 1:20 (e.g., 200 mL for a 10 g fabric sample).
 - In the dyeing vessel, add the required volume of deionized water.
 - Add Glauber's salt (e.g., 60 g/L, which is 12 g for a 200 mL bath). Stir until dissolved.
 - Add a sequestering agent (e.g., 1 g/L) if the water hardness is high.^[4]
 - Adjust the pH of the dyebath to 6.0-7.0 with a few drops of acetic acid.
 - Prepare a stock solution of **Reactive Orange 86** (e.g., 1% w/v). For a 2% on weight of fabric (owf) dyeing, you would need 0.2 g of dye for a 10 g fabric sample, which corresponds to 20 mL of the 1% stock solution.

- Add the calculated amount of dye solution to the dyebath.
- Dyeing - Exhaustion Phase:
 - Place the wetted fabric sample into the dyebath.
 - Start the dyeing machine and raise the temperature to 60°C at a rate of 2°C per minute.
 - Run the machine at 60°C for 30 minutes to allow for dye exhaustion.
- Dyeing - Fixation Phase:
 - After the exhaustion phase, add the required amount of soda ash (e.g., 20 g/L, which is 4 g for a 200 mL bath) to the dyebath. It is recommended to add the alkali in two portions over 10-15 minutes to ensure level dyeing.[4]
 - Continue the dyeing process at 60°C for a further 60 minutes.
- After-treatment (Wash-off):
 - Drain the dyebath.
 - Rinse the dyed fabric thoroughly with cold water.
 - Neutralize the fabric by rinsing in a solution of acetic acid (1 g/L) for 5 minutes.
 - Perform a soaping wash with a non-ionic detergent (2 g/L) at 95°C for 15 minutes to remove unfixed and hydrolyzed dye.[4][11]
 - Rinse with hot water and then cold water until the water runs clear.
 - Squeeze the excess water from the fabric and allow it to air dry.

Data Presentation

The following tables provide typical quantitative data for the application of **Reactive Orange 86** on viscose. These values may need to be adjusted based on the specific shade depth, equipment, and water quality.

Table 1: Typical Recipe for Exhaust Dyeing of Viscose with **Reactive Orange 86**

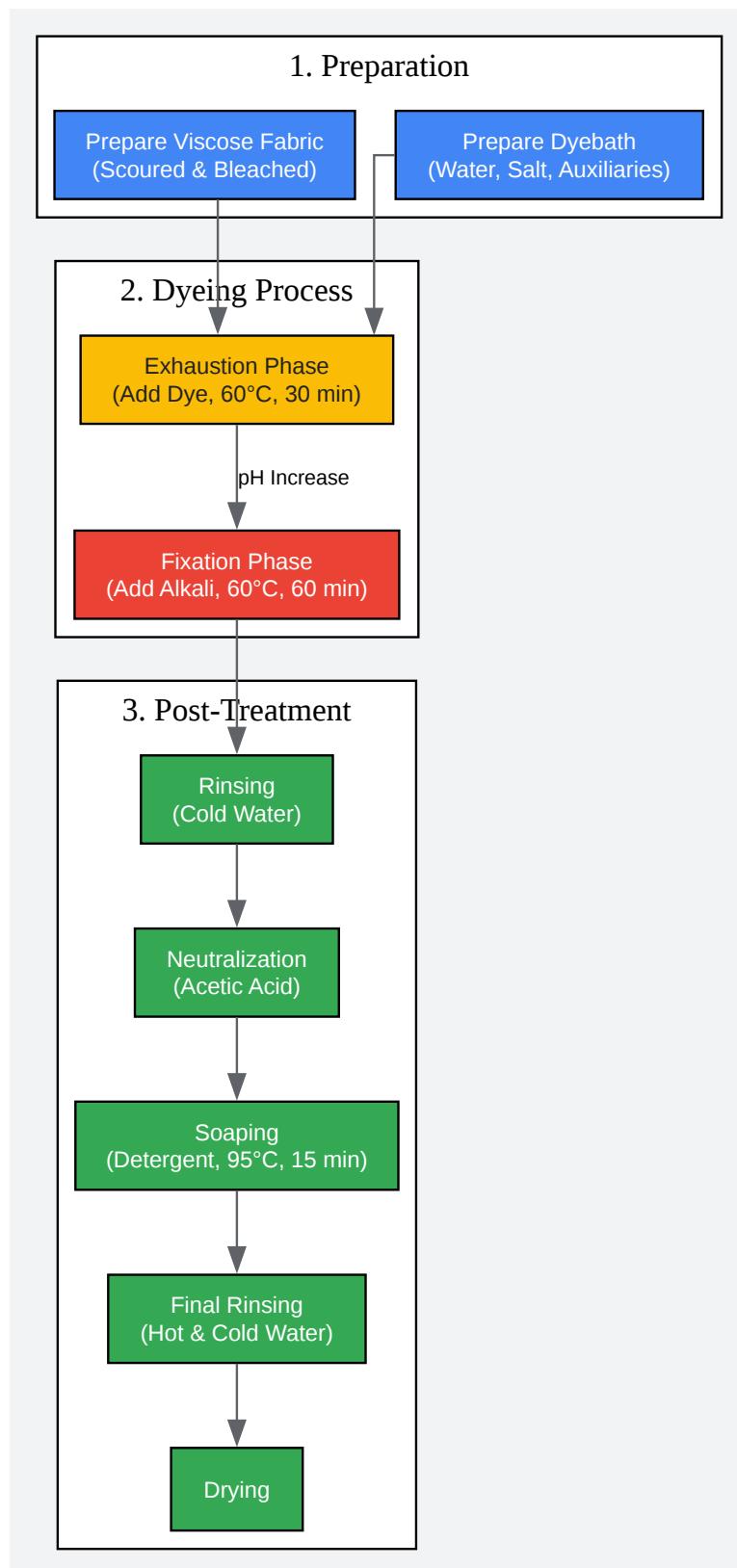
Parameter	Pale Shades (e.g., 0.5% owf)	Medium Shades (e.g., 2.0% owf)	Dark Shades (e.g., 4.0% owf)
Reactive Orange 86 (% owf)	0.5	2.0	4.0
Glauber's Salt (g/L)	40	60	80
Soda Ash (g/L)	10	20	20
Liquor Ratio	1:20	1:20	1:15
Exhaustion Temperature (°C)	60	60	60
Exhaustion Time (min)	30	30	45
Fixation Temperature (°C)	60	60	60
Fixation Time (min)	45	60	75

Table 2: Typical Fastness Properties of **Reactive Orange 86** on Viscose

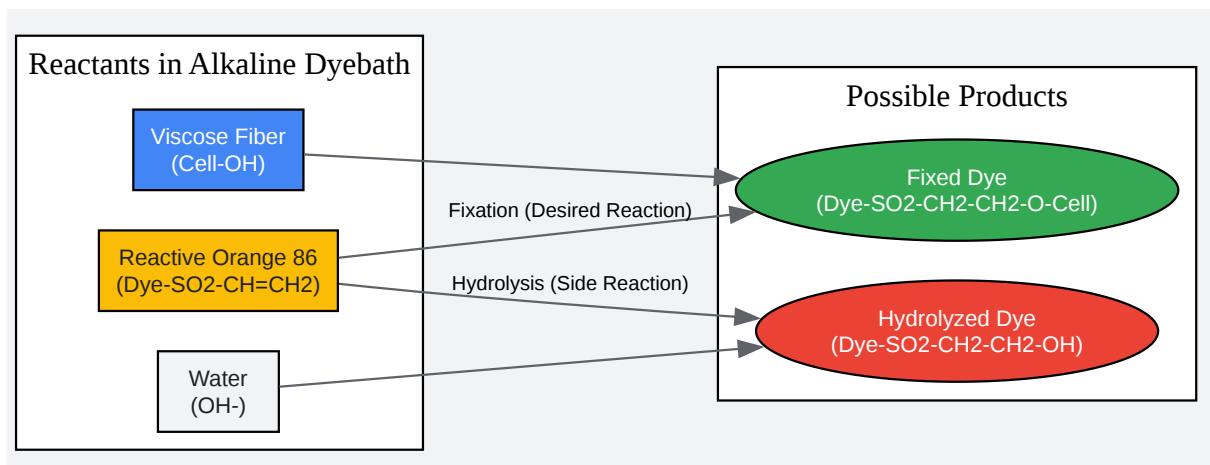
Fastness Test	Standard Method	Rating (1-5 Scale)
Light Fastness	ISO 105-B02	3-4
Washing Fastness (Change in Shade)	ISO 105-C06	4-5
Washing Fastness (Staining on Cotton)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	4

Note: Fastness ratings can vary depending on the depth of shade and the effectiveness of the wash-off process.

Mandatory Visualizations

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Caption: Workflow for the exhaust dyeing of viscose with **Reactive Orange 86**.



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Caption: Chemical interaction between **Reactive Orange 86** and viscose fiber.

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